

Synthesis of Adiponitrile from 1,5-Dichlorohexane: An Application Note and Protocol

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Compound of Interest

Compound Name: 1,5-Dichlorohexane

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This document provides a detailed protocol for the laboratory-scale synthesis of adiponitrile from **1,5-dichlorohexane**. The procedure is based on the principles of nucleophilic substitution, a fundamental reaction in organic chemistry. Adiponitrile is a key industrial intermediate, primarily used in the production of nylon 6,6. This protocol is intended for research and development purposes.

Introduction

The synthesis of adiponitrile from **1,5-dichlorohexane** proceeds via a double nucleophilic substitution reaction (SN2) where the chlorine atoms are displaced by cyanide ions. The use of a polar aprotic solvent, such as dimethyl sulfoxide (DMSO), is crucial for this reaction as it effectively solvates the cation of the cyanide salt, leaving a "naked" and highly reactive cyanide nucleophile. This enhances the rate of the SN2 reaction and minimizes potential side reactions. A slight excess of the cyanide salt is used to ensure the complete conversion of the dichloroalkane to the dinitrile.

Experimental Protocol

Materials and Equipment:

- **1,5-Dichlorohexane** (C₆H₁₂Cl₂)

- Sodium cyanide (NaCN)
- Dimethyl sulfoxide (DMSO), anhydrous
- Deionized water
- Ethyl acetate
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Round-bottom flask
- Reflux condenser
- Heating mantle with a magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Vacuum distillation apparatus
- Standard laboratory glassware

Reaction Scheme:

Procedure:

- **Reaction Setup:** In a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add anhydrous dimethyl sulfoxide (DMSO).
- **Addition of Sodium Cyanide:** Carefully add a slight molar excess of finely powdered sodium cyanide (NaCN) to the DMSO with stirring. A molar ratio of approximately 2.2 to 2.5 equivalents of NaCN per equivalent of **1,5-dichlorohexane** is recommended.
- **Heating:** Heat the stirred suspension to a temperature between 120-140 °C.

- Addition of **1,5-Dichlorohexane**: Slowly add **1,5-dichlorohexane** to the heated reaction mixture dropwise over a period of 30-60 minutes. An exothermic reaction may be observed.
- Reaction: Maintain the reaction mixture at 120-140 °C with vigorous stirring for 4-6 hours, or until the reaction is complete (monitoring by GC-MS is recommended to track the disappearance of the starting material and the intermediate, 6-chlorohexanenitrile).
- Workup - Quenching and Extraction:
 - Allow the reaction mixture to cool to room temperature.
 - Pour the cooled reaction mixture into a large volume of cold deionized water (approximately 10 times the volume of DMSO used). This will precipitate the inorganic salts and dissolve the DMSO.
 - Transfer the aqueous mixture to a separatory funnel and extract the adiponitrile with ethyl acetate (3 x 100 mL).
 - Combine the organic extracts and wash them with deionized water (2 x 100 mL) to remove residual DMSO, followed by a wash with brine (1 x 100 mL).
- Drying and Solvent Removal:
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
 - Filter to remove the drying agent.
 - Remove the ethyl acetate using a rotary evaporator to obtain the crude adiponitrile.
- Purification:
 - Purify the crude adiponitrile by vacuum distillation. Collect the fraction boiling at the appropriate temperature and pressure.

Data Presentation

| Parameter | Value |
|---------------------------|---|
| Reactants | |
| 1,5-Dichlorohexane | 1.0 equivalent |
| Sodium Cyanide | 2.2 - 2.5 equivalents |
| Solvent | |
| Dimethyl Sulfoxide (DMSO) | Anhydrous |
| Reaction Conditions | |
| Temperature | 120 - 140 °C |
| Reaction Time | 4 - 6 hours |
| Purification | |
| Method | Vacuum Distillation |
| Expected Product | |
| Adiponitrile | Colorless to pale yellow oily liquid |
| Boiling Point | 295 °C at 760 mmHg; ~164 °C at 14 mmHg[1] |
| Expected Yield | High (specific yield depends on optimization) |

Visualizations



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Caption: Experimental workflow for the synthesis of adiponitrile.

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References

- 1. Adiponitrile - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Synthesis of Adiponitrile from 1,5-Dichlorohexane: An Application Note and Protocol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3018785#protocol-for-the-synthesis-of-adiponitrile-from-1-5-dichlorohexane]

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